

physical properties of 2-Cyclopentylphenol (melting point, boiling point)

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Compound of Interest

Compound Name: 2-Cyclopentylphenol

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An In-depth Technical Guide to the Physical Properties of 2-Cyclopentylphenol

This technical guide provides a detailed overview of the key physical properties of **2-Cyclopentylphenol**, with a specific focus on its melting and boiling points. This information is critical for researchers, scientists, and professionals involved in drug development and chemical synthesis, as these properties are fundamental to understanding the compound's behavior in various experimental and industrial settings.

Chemical Identity

2-Cyclopentylphenol is an organic compound belonging to the phenol family, characterized by a hydroxyl group attached to a benzene ring, which is substituted with a cyclopentyl group at the ortho position.

- IUPAC Name: **2-cyclopentylphenol**[\[1\]](#)
- CAS Number: 1518-84-9[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula: C₁₁H₁₄O[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: 162.23 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Physical Properties

The physical state and thermal behavior of **2-Cyclopentylphenol** are defined by its melting and boiling points. These parameters are crucial for determining appropriate storage, handling, and reaction conditions.

Quantitative Data

The experimentally determined physical properties of **2-Cyclopentylphenol** are summarized in the table below. These values are based on literature data.

Physical Property	Value	Conditions
Melting Point	34-35 °C	(lit.) [2] [4]
Boiling Point	148-150 °C	at 18 mmHg (lit.) [2] [4]
Refractive Index	n _{20/D} 1.555	(lit.) [2] [4]

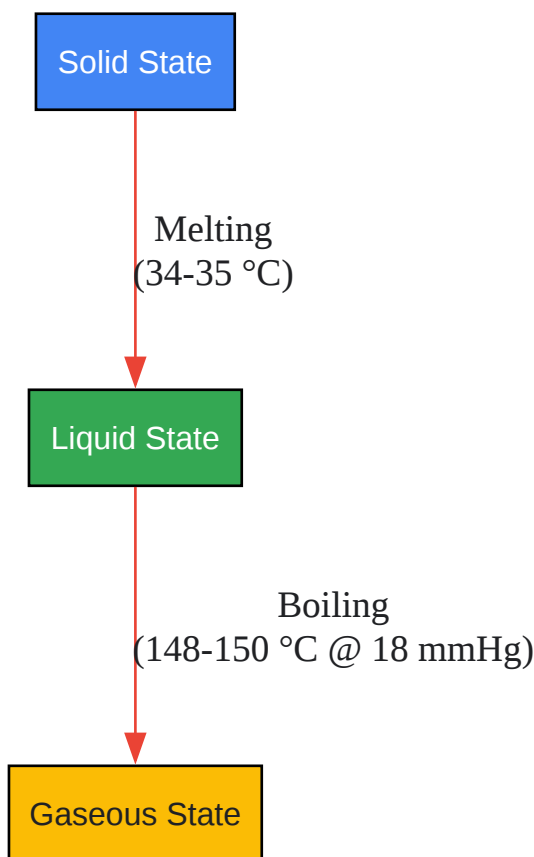
Experimental Protocols

The provided data for the melting and boiling points are cited from scientific literature ("lit."). Detailed experimental methodologies for these specific determinations were not available in the referenced sources. However, standard laboratory techniques for determining these properties are well-established:

- Melting Point Determination:** The melting point of a solid is typically determined using a melting point apparatus. A small, powdered sample of the crystalline solid is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance transitions from a solid to a liquid is recorded as the melting point. The narrow range of 34-35 °C suggests a relatively pure substance.
- Boiling Point Determination:** The boiling point is determined by heating the liquid until its vapor pressure equals the surrounding atmospheric pressure. Since the boiling point is pressure-dependent, it is often measured under reduced pressure (vacuum) to prevent decomposition at higher temperatures. The reported boiling point of 148-150 °C was measured at a reduced pressure of 18 mmHg.[\[2\]](#)[\[4\]](#) This value would be significantly higher at standard atmospheric pressure.

Physical State Transitions

The melting and boiling points dictate the physical state of **2-Cyclopentylphenol** at different temperatures. The following diagram illustrates this relationship.



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Caption: State transitions of **2-Cyclopentylphenol**.

Applications in Research and Development

Understanding the physical properties of **2-Cyclopentylphenol** is essential for its application in organic synthesis. For instance, it has been utilized in the synthesis of the antihypertensive drug (S)-penbutolol through Sharpless asymmetric dihydroxylation.^{[2][4]} Knowledge of its melting and boiling points ensures that appropriate reaction temperatures and purification techniques, such as distillation, are employed.

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